

# Application Notes & Protocols: 1-(4-Chlorophenyl)-2-pyrrolidinone as a Research Chemical

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## Compound of Interest

Compound Name: **1-(4-Chlorophenyl)-2-pyrrolidinone**

Cat. No.: **B1333400**

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## Introduction: Strategic Importance in Pharmaceutical Development

**1-(4-Chlorophenyl)-2-pyrrolidinone** (CAS No. 7661-33-8) is a heterocyclic organic compound that holds significant, albeit nuanced, importance in the landscape of modern drug discovery and development.<sup>[1][2]</sup> While not typically investigated for its own direct pharmacological effects, its value lies in its role as a critical synthetic intermediate and, perhaps more importantly, as a characterized impurity and reference standard in the manufacturing of active pharmaceutical ingredients (APIs).<sup>[3][4][5]</sup>

The pyrrolidine ring is a privileged scaffold in medicinal chemistry, forming the core of numerous biologically active molecules.<sup>[6][7]</sup> The presence of a 4-chlorophenyl group on this scaffold makes **1-(4-Chlorophenyl)-2-pyrrolidinone** a key building block for creating complex molecular architectures. Its most notable relevance is its connection to Baclofen, a muscle relaxant that acts as a specific GABA-B receptor agonist.<sup>[4]</sup> Within the synthesis of Baclofen, this compound can arise as a lactam impurity, making its detection and quantification a critical aspect of quality control.<sup>[3][5]</sup> Furthermore, it serves as a precursor in the synthesis of potential selective antagonists for the  $\alpha$ 1A adrenergic receptor, which are targets for conditions like hypertension.<sup>[4][8]</sup>

This guide provides an in-depth overview of the physicochemical properties, safety considerations, and core applications of **1-(4-Chlorophenyl)-2-pyrrolidinone**, complete with detailed protocols for its analytical quantification and synthetic manipulation.

## Physicochemical Properties & Characterization

A thorough understanding of a research chemical's properties is fundamental to its effective use in any experimental setting. **1-(4-Chlorophenyl)-2-pyrrolidinone** is typically supplied as a light beige, fine crystalline powder.[\[1\]](#)[\[2\]](#)

Property	Value	Reference
CAS Number	7661-33-8	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>10</sub> H <sub>10</sub> ClNO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	195.65 g/mol	<a href="#">[2]</a>
Appearance	Light beige fine crystalline powder	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	95 - 98 °C	<a href="#">[9]</a>
Boiling Point	406.3 °C at 760 mmHg	<a href="#">[2]</a>
Topological Polar Surface Area	20.3 Å <sup>2</sup>	<a href="#">[1]</a>
Solubility	Soluble in organic solvents such as methanol, ethanol, and DMSO.	Inferred
Storage	Store in a dry, cool, and well-ventilated place. Keep container tightly closed.	<a href="#">[9]</a>

Characterization of this compound is typically achieved through standard analytical techniques including <sup>1</sup>H NMR, <sup>13</sup>C NMR, and Mass Spectrometry to confirm its identity and purity.

## Safety, Handling, and Storage

As with any research chemical, adherence to strict safety protocols is paramount. **1-(4-Chlorophenyl)-2-pyrrolidinone** is classified with specific hazards that necessitate careful handling to minimize exposure risk.

#### GHS Hazard Classification:

- Skin Irritation (Category 2)[[1](#)]
- Serious Eye Irritation (Category 2)[[1](#)]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system[[1](#)]

#### Hazard Statements:

- H315: Causes skin irritation.[[1](#)]
- H319: Causes serious eye irritation.[[1](#)]
- H335: May cause respiratory irritation.[[1](#)]

#### Recommended Handling Procedures:

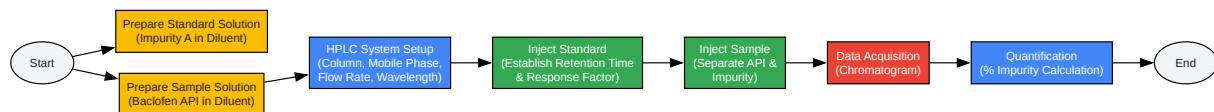
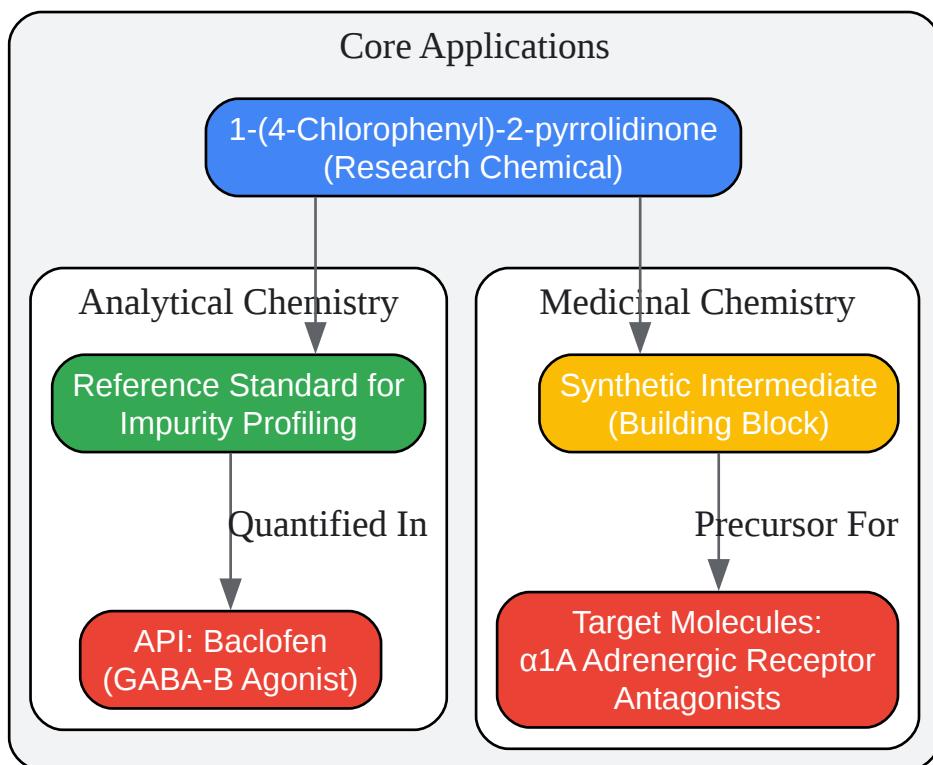
- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust.[[1](#)]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.
  - Hand Protection: Handle with chemically resistant gloves (e.g., nitrile). Gloves must be inspected prior to use and disposed of properly after.
  - Skin and Body Protection: Wear a lab coat. Wash hands and skin thoroughly after handling.[[10](#)]
- Emergency Procedures:
  - If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[[11](#)]

- If on Skin: Wash off with soap and plenty of water. If irritation persists, seek medical advice.[11]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[1][11]

Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated environment, away from incompatible materials such as strong oxidizing agents.[9]

## Core Research Applications

The utility of **1-(4-Chlorophenyl)-2-pyrrolidinone** in a research context is primarily twofold: as an analytical reference standard for impurity profiling and as a synthetic precursor for more complex molecules.



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